

N-(3-Chloro-2-hydroxypropyl)dimethylamine hydrochloride for cellulose modification

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Compound of Interest

Compound Name:	N-(3-Chloro-2-hydroxypropyl)dimethylamine hydrochloride
CAS No.:	51583-51-8
Cat. No.:	B1418370

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Application Note: Synthesis of pH-Responsive Cationic Cellulose

Reagent: **N-(3-Chloro-2-hydroxypropyl)dimethylamine Hydrochloride** Target Derivative: Dimethylamino-2-hydroxypropyl Cellulose (DMAHP-Cellulose) Primary Application: pH-Responsive Drug Delivery & Gene Vector Engineering

Executive Summary & Chemical Profile

This guide details the protocol for modifying cellulose with **N-(3-Chloro-2-hydroxypropyl)dimethylamine hydrochloride**. Unlike the ubiquitous quaternary ammonium analog (CHPTAC/Quat-188), which carries a permanent positive charge, this reagent introduces a tertiary amine group.

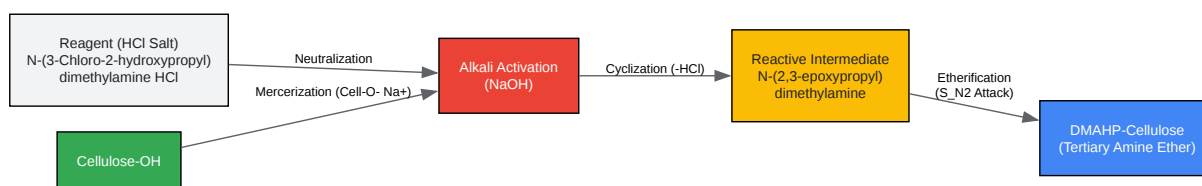
Why use this reagent? The resulting DMAHP-Cellulose exhibits pH-dependent cationic behavior.

- $\text{pH} < \text{pKa}$ (~ 7.0): Protonated (), soluble/swollen, binds anionic drugs/DNA.
- $\text{pH} > \text{pKa}$: Deprotonated (Neutral), insoluble/collapsed, releases payload.

This "smart" switching behavior is critical for endosomal escape (via the proton sponge effect) in gene delivery and tumor-targeted release (responding to acidic microenvironments).

Chemical Mechanism

The reaction proceeds via an in situ cyclization to an epoxide intermediate, followed by nucleophilic attack by the cellulose alkoxide.



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Figure 1: Reaction pathway.[1] The HCl salt must first be converted to the epoxide (glycidyl) form under alkaline conditions to react with cellulose.

Critical Experimental Parameters

Success depends on balancing etherification (desired) vs. hydrolysis (side reaction).

Parameter	Recommended Range	Impact on Result
Reaction Medium	Isopropanol (IPA) / Water (85:15 v/v)	High water promotes hydrolysis; Low water prevents cellulose swelling.
NaOH : AGU Ratio	2.0 – 2.5 : 1	Sufficient alkali is needed to neutralize the HCl salt and activate cellulose hydroxyls.
Reagent : AGU Ratio	1.0 – 3.0 : 1	Controls Degree of Substitution (DS). Higher ratios yield higher charge density.
Temperature	60°C – 75°C	<60°C: Slow kinetics. >75°C: Significant hydrolysis and cellulose degradation.
Time	3 – 5 Hours	Plateau is typically reached by 4 hours.

AGU = Anhydroglucose Unit (Molar Mass ~162 g/mol)

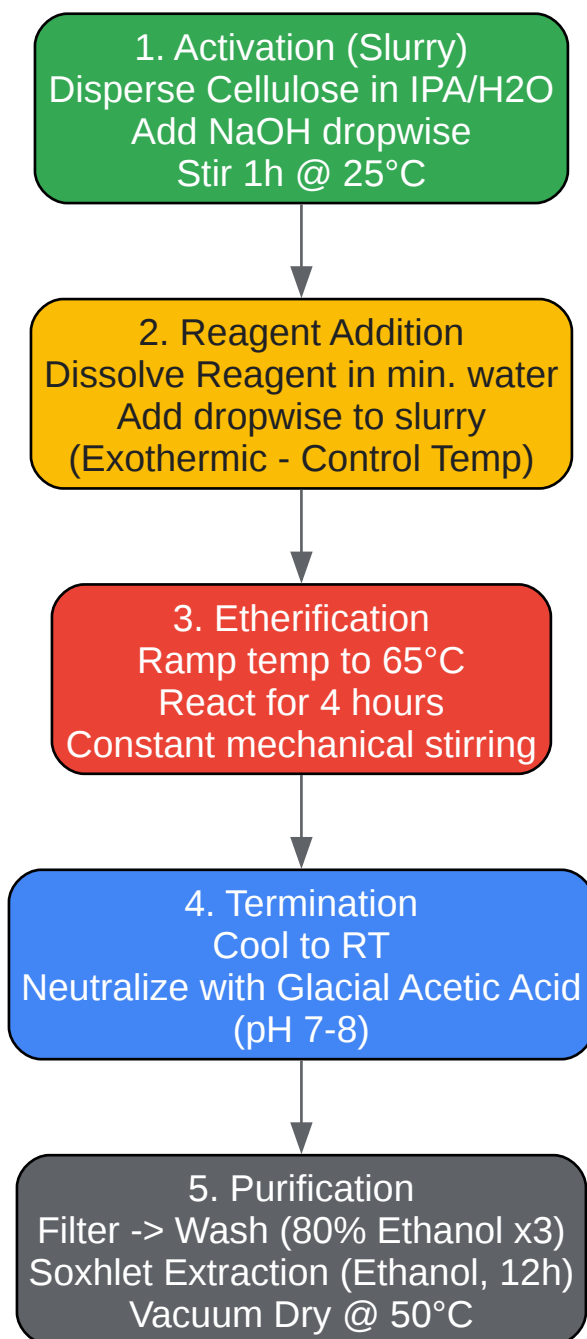
Protocol: Synthesis of DMAHP-Cellulose

Safety Note: The epoxide intermediate is an alkylating agent. Work in a fume hood. The reagent is corrosive.

Materials

- Cellulose Source: Microcrystalline Cellulose (MCC) or dissolving pulp.
- Reagent: **N-(3-Chloro-2-hydroxypropyl)dimethylamine hydrochloride** (Solid).
- Solvent: Isopropanol (IPA).
- Base: Sodium Hydroxide (NaOH), 50% aqueous solution.

Step-by-Step Methodology



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Figure 2: Synthesis workflow. The Soxhlet extraction step is critical to remove unreacted amine which can falsify nitrogen content data.

Detailed Procedure

- Activation:

- Disperse 5.0 g of cellulose (approx. 30.8 mmol AGU) in 100 mL of Isopropanol.
- Add 10 mL of distilled water to aid swelling.
- Add 5.0 g of 50% NaOH solution dropwise.
- Stir vigorously at room temperature for 60 minutes to create Alkali Cellulose ().
- Reagent Addition:
 - Dissolve 10.8 g of **N-(3-Chloro-2-hydroxypropyl)dimethylamine hydrochloride** (approx. 62 mmol, 2:1 molar ratio) in 10 mL water.
 - Crucial: Add this solution slowly to the cellulose slurry. The NaOH will neutralize the HCl salt immediately, generating the reactive epoxide in situ.
- Reaction:
 - Raise temperature to 65°C.
 - Maintain stirring for 4 hours. Ensure the cellulose remains suspended and does not settle.
- Work-up:
 - Cool the mixture to room temperature.
 - Adjust pH to ~7.0 using glacial acetic acid.
 - Filter the solid product.
 - Washing: Wash 3 times with 80% Ethanol/Water to remove salts (NaCl) and hydrolyzed byproducts (diols).
 - Final Purification: Perform Soxhlet extraction with ethanol for 12 hours to guarantee removal of adsorbed amines.
 - Dry in a vacuum oven at 50°C.

Characterization & Validation

To validate the synthesis and functional utility, perform the following assays.

A. Evidence of Chemical Bond (FTIR)

- Target: Compare unmodified cellulose vs. DMAHP-Cellulose.
- Key Signal: Appearance of a weak band at $\sim 1470\text{ cm}^{-1}$ (C-H bending of methyl groups on the amine) and broadening of the region $1000\text{--}1200\text{ cm}^{-1}$ (C-N stretching).
- Note: The C-N band is often obscured by the strong cellulose C-O-C signal. Elemental analysis is more quantitative.

B. Determination of Degree of Substitution (DS) via Titration

This is the "Gold Standard" for tertiary amines.

- Dissolve 0.2 g of product in 0.1 M HCl (ensures full protonation of amines).
- Back-titrate with 0.1 M NaOH using a potentiometric titrator.
- Result: You will see two inflection points:
 - V1: Neutralization of excess HCl.
 - V2: Deprotonation of the DMAHP-Cellulose ammonium groups.
- Calculation:

[2]

C. pH-Responsiveness (Zeta Potential)

- Disperse 0.1% w/v sample in water.
- Measure Zeta Potential from pH 3 to pH 10.

- Expected Profile:
 - pH 4: High positive charge (+20 to +40 mV).
 - pH 7.5: Charge drops to near zero (Isoelectric point vicinity).
 - pH 10: Neutral/Slightly negative (due to residual OH).

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low DS (< 0.1)	High water content in solvent.	Increase IPA:Water ratio to 90:10. Water hydrolyzes the epoxide before it hits cellulose.
Product is Yellow/Brown	Oxidative degradation.	Purge reaction vessel with Nitrogen () during the heating phase.
Product insoluble at pH 4	Insufficient grafting or cross-linking.	Increase Reagent:AGU ratio. Ensure no bifunctional impurities (epichlorohydrin) were present in the reagent.
High Nitrogen but no pH response	Adsorbed reagent (not bonded).	Inadequate washing. Perform Soxhlet extraction.

References

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